

An In-Depth Technical Guide to Dipropargyl Sulfide for Advanced Research

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Compound of Interest

Compound Name: *Dipropargyl sulfide*

CAS No.: *13702-09-5*

Cat. No.: *B076127*

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For Researchers, Scientists, and Drug Development Professionals

Foreword: Unveiling the Potential of a Versatile Synthon

Dipropargyl sulfide, a seemingly simple molecule, holds significant potential for innovation across various scientific disciplines, particularly in the realm of drug discovery and materials science. Its unique structure, featuring two terminal alkyne functionalities bridged by a sulfur atom, offers a rich landscape for chemical modification and application. This guide, intended for the discerning researcher, provides a comprehensive technical overview of **dipropargyl sulfide**, from its fundamental properties to its synthesis and potential applications, with a focus on fostering a deeper understanding of its utility as a versatile synthetic building block.

Section 1: Core Molecular Attributes of Dipropargyl Sulfide

Dipropargyl sulfide is systematically known as 3,3'-thiodi(1-propyne). Its fundamental molecular and physical properties are summarized below.

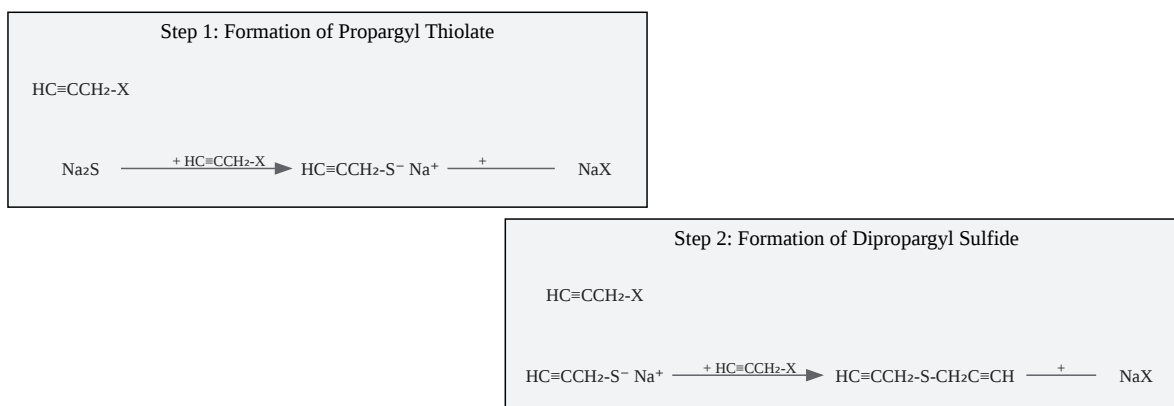
Property	Value	Source(s)
CAS Number	13702-09-5	[1]
Molecular Formula	C ₆ H ₆ S	[1][2]
Molecular Weight	110.18 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
IUPAC Name	3,3'-thiodi(1-propyne)	

Section 2: Synthesis of Dipropargyl Sulfide: A Detailed Protocol

The most common and efficient method for the laboratory-scale synthesis of **dipropargyl sulfide** involves the nucleophilic substitution reaction between a propargyl halide (typically propargyl bromide or chloride) and a sulfide source, such as sodium sulfide. This reaction is a classic example of a Williamson ether synthesis, adapted for a thioether linkage.

Reaction Principle and Mechanism

The synthesis proceeds via an S_N2 mechanism. The sulfide anion (S²⁻), a potent nucleophile, attacks the electrophilic carbon atom of the propargyl halide, which bears a partial positive charge due to the electronegativity of the halogen. This concerted reaction results in the displacement of the halide leaving group and the formation of a new carbon-sulfur bond. The reaction occurs in two successive steps to yield the dialkylated product.



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Caption: Reaction mechanism for the synthesis of **dipropargyl sulfide**.

Detailed Experimental Protocol

This protocol is a representative procedure for the synthesis of **dipropargyl sulfide**.

Disclaimer: This protocol should only be performed by qualified personnel in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

- Sodium sulfide nonahydrate ($\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$)
- Propargyl bromide (80% in toluene) or Propargyl chloride
- Methanol or Ethanol
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

- Round-bottom flask
- Reflux condenser
- Addition funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation of Sodium Sulfide Solution: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium sulfide nonahydrate in methanol to create a concentrated solution. The dissolution may be exothermic.
- Addition of Propargyl Halide: Slowly add propargyl bromide (or chloride) to the stirred sodium sulfide solution at room temperature using an addition funnel. An exothermic reaction is expected. Control the addition rate to maintain a gentle reflux.
- Reaction: After the addition is complete, heat the reaction mixture to reflux and maintain it for 2-4 hours to ensure the completion of the reaction. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into a separatory funnel containing water and diethyl ether.
 - Separate the organic layer.
 - Extract the aqueous layer with two additional portions of diethyl ether.

- Combine the organic extracts and wash them with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Purification:
 - Remove the solvent from the filtrate using a rotary evaporator.
 - The crude product can be purified by vacuum distillation to obtain pure **dipropargyl sulfide**.

Self-Validation: The purity of the synthesized **dipropargyl sulfide** should be assessed using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. The obtained spectra should be compared with reference data.

Section 3: Spectroscopic Characterization

Accurate characterization of **dipropargyl sulfide** is crucial for its use in further synthetic applications.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of **dipropargyl sulfide** is expected to show two characteristic signals: a triplet for the acetylenic protons ($\equiv\text{C-H}$) and a doublet for the methylene protons ($-\text{CH}_2-\text{S}-$). The coupling between these protons results in the observed splitting patterns.
- ^{13}C NMR: The carbon NMR spectrum will exhibit signals for the acetylenic carbons (both the terminal and the internal carbons) and the methylene carbon.

While a publicly available, verified spectrum for **dipropargyl sulfide** is not readily accessible, data for analogous compounds like dipropyl sulfide can provide an indication of the expected chemical shifts for the methylene protons, which are typically in the range of 2.5-3.0 ppm.^[3]

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **dipropargyl sulfide** will show a molecular ion peak (M^+) at $m/z = 110$. The fragmentation pattern is expected to involve the cleavage of the C-S bond and rearrangements of the propargyl groups. Common fragments may include the propargyl cation ($C_3H_3^+$, $m/z = 39$) and fragments resulting from the loss of a propargyl group.^[2]

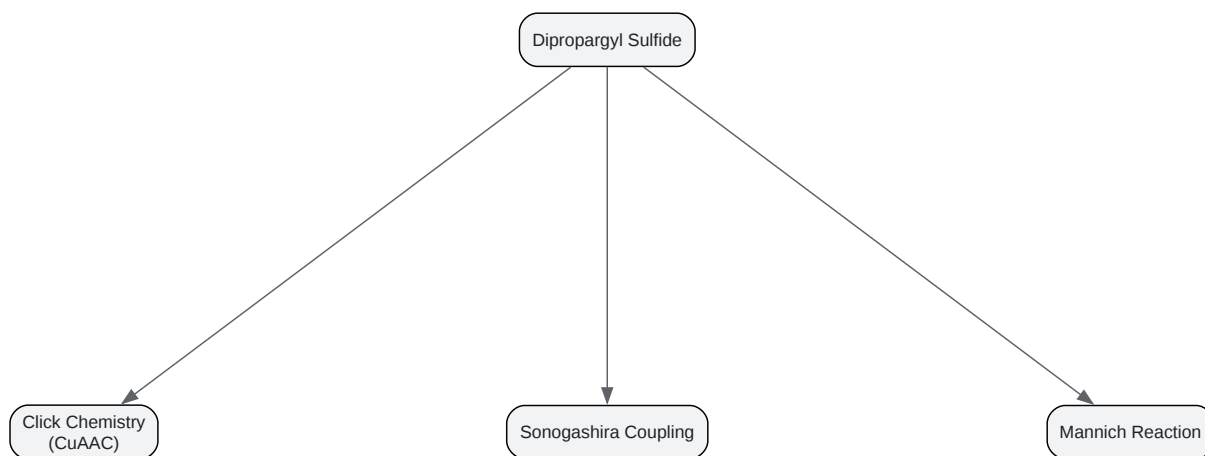
Section 4: Chemical Reactivity and Synthetic Utility

The synthetic versatility of **dipropargyl sulfide** stems from the reactivity of its two terminal alkyne groups and the central sulfide linkage.

Reactions of the Alkyne Groups

The terminal alkynes in **dipropargyl sulfide** are amenable to a wide range of chemical transformations, making it a valuable building block in organic synthesis.

- **Click Chemistry:** **Dipropargyl sulfide** is an excellent substrate for the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry." This reaction allows for the efficient and regioselective formation of 1,4-disubstituted 1,2,3-triazoles, which are important scaffolds in medicinal chemistry.^[4]
- **Sonogashira Coupling:** The terminal alkynes can participate in palladium-catalyzed Sonogashira coupling reactions with aryl or vinyl halides, enabling the construction of more complex molecular architectures.
- **Mannich-type Reactions:** The acidic acetylenic protons can be deprotonated to form acetylides, which can then act as nucleophiles in various reactions, including Mannich-type reactions to form propargylamines.



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Caption: Key reactions involving the alkyne groups of **dipropargyl sulfide**.

Reactions of the Sulfide Linkage

The sulfide bridge can also be chemically modified, although this is less common in its application as a building block.

- **Oxidation:** The sulfur atom can be oxidized to form the corresponding sulfoxide and sulfone, which can alter the electronic properties and biological activity of the molecule.
- **Metal Coordination:** The lone pairs on the sulfur atom can coordinate to metal centers, suggesting potential applications in catalysis and materials science.

Section 5: Applications in Drug Discovery and Development

The unique structural features of **dipropargyl sulfide** make it an attractive scaffold and building block in drug discovery.

A Bifunctional Linker in Medicinal Chemistry

The two terminal alkyne groups allow **dipropargyl sulfide** to act as a bifunctional linker. This is particularly useful in the context of "click chemistry," where it can be used to conjugate two different molecular entities, such as a targeting moiety and a therapeutic agent, to create a bifunctional drug conjugate.

Synthesis of Novel Heterocyclic Scaffolds

The reactivity of the alkyne groups can be harnessed to synthesize a variety of heterocyclic compounds with potential biological activity. The resulting 1,2,3-triazole rings formed via click chemistry are known to be bioisosteres of amide bonds and can participate in hydrogen bonding and dipole interactions with biological targets.

Potential as an Enzyme Inhibitor

While direct studies on the enzyme inhibitory activity of **dipropargyl sulfide** are limited, related organosulfur compounds have shown promise as enzyme inhibitors. For instance, diallyl sulfide, a compound found in garlic, and its metabolites have been shown to inhibit cytochrome P450 enzymes.[5] Given the structural similarities, it is plausible that **dipropargyl sulfide** or its derivatives could exhibit inhibitory activity against certain enzymes, a hypothesis that warrants further investigation. The propargyl group itself is a known feature in some enzyme inhibitors, acting as a reactive moiety that can form covalent bonds with active site residues.[6]

Section 6: Safety and Handling

Dipropargyl sulfide is a flammable liquid and should be handled with care in a well-ventilated area, away from sources of ignition. It is advisable to wear appropriate personal protective equipment, including safety goggles, gloves, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

References

- Drug Discovery with Privileged Building Blocks; Tactics in Medicinal Chemistry. National Academic Digital Library of Ethiopia.

- Supporting information: Reduction of sulfoxides catalyzed by the commercially available manganese complex $\text{MnBr}(\text{CO})_5$. The Royal Society of Chemistry.
- Mass Spectrometry - Fragmentation Patterns. Chemistry LibreTexts. August 29, 2023.
- CHAPTER 2: Fragmentation and Interpret
- Cytotoxic effect, enzyme inhibition, and in silico studies of some novel N-substituted sulfonyl amides incorpor
- Sulfides: chemical ionization induced fragmentation studied with proton transfer reaction-mass spectrometry and density functional calcul
- Recent Advances in the Synthesis of Propargyl Derivatives, and Their Application as Synthetic Intermedi
- (Aminoalkyl)diphenylphosphine sulfides: synthesis and application as building blocks in the design of multidentate ligands for cytotoxic Pd(ii) complexes. Organic & Biomolecular Chemistry (RSC Publishing).
- Inhibition of Cytochrome P-450 2E1 by Diallyl Sulfide and Its Metabolites.
- mass spectra - fragmentation p
- Propargyl Sulfide | $\text{C}_6\text{H}_6\text{S}$ | CID 518812. PubChem.
- mass spectra - fragmentation p
- ^{13}C NMR Spectrum (1D, 201 MHz, H_2O , predicted) (NP0238505). NP-MRD.
- DI-o-NITROPHENYL DISULFIDE. Organic Syntheses Procedure.
- M. Segi.
- Chemists synthesize an improved building block for medicines. ScienceDaily. July 3, 2024.
- Propyl sulfide(111-47-7) ^1H NMR spectrum. ChemicalBook.
- ^1H -NMR.
- Journal of Enzyme Inhibition & Medicinal Chemistry. DeepDyve.
- Sulfide inhibition of and metabolism by cytochrome c oxidase. PubMed.
- Sodium sulfide synthesis: a Six-step production Process. Jam Group Co.
- Sulfur Containing Scaffolds in Drugs: Synthesis and Applic
- Pharmacological Inhibition of Endogenous Hydrogen Sulfide Attenuates Breast Cancer Progression. PMC - PubMed Central. June 23, 2022.
- Selective and Facile Synthesis of Sodium Sulfide and Sodium Disulfide Polymorphs.
- (PDF) Selective and Facile Synthesis of Sodium Sulfide and Sodium Disulfide Polymorphs.

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Sources

- [1. organicchemistrydata.netlify.app](https://organicchemistrydata.netlify.app) [organicchemistrydata.netlify.app]
- [2. Sulfides: chemical ionization induced fragmentation studied with proton transfer reaction-mass spectrometry and density functional calculations - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. Propyl sulfide\(111-47-7\) 1H NMR spectrum](#) [chemicalbook.com]
- [4. mdpi.com](#) [mdpi.com]
- [5. researchwithrutgers.com](#) [researchwithrutgers.com]
- [6. Pharmacological Inhibition of Endogenous Hydrogen Sulfide Attenuates Breast Cancer Progression - PMC](#) [pmc.ncbi.nlm.nih.gov]
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